

# Elemental analysis calculation for C<sub>15</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub>

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## Compound of Interest

Compound Name:	<i>N</i> -(2,5-dimethoxyphenyl)-4-nitrobenzamide
CAS No.:	169945-47-5
Cat. No.:	B3837843

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## Elemental Analysis and Empirical Formula Validation for C<sub>15</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub>: A Comparative Guide

For researchers and drug development professionals, confirming the exact empirical formula and bulk purity of newly synthesized organic molecules is a strict regulatory and publication requirement. Characterizing compounds with the formula C<sub>15</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub> (such as Tyrosine *p*-nitrophenyl ester or similar derivatives[1]) requires orthogonal analytical techniques. While techniques like Nuclear Magnetic Resonance (NMR) map structural connectivity, they cannot definitively prove bulk sample purity or exact elemental composition.

This guide objectively compares the performance of Combustion Elemental Analysis (CHNS/O) against High-Resolution Mass Spectrometry (HRMS) and Energy Dispersive X-ray Spectroscopy (EDX), providing theoretical baselines, validated experimental protocols, and comparative data.

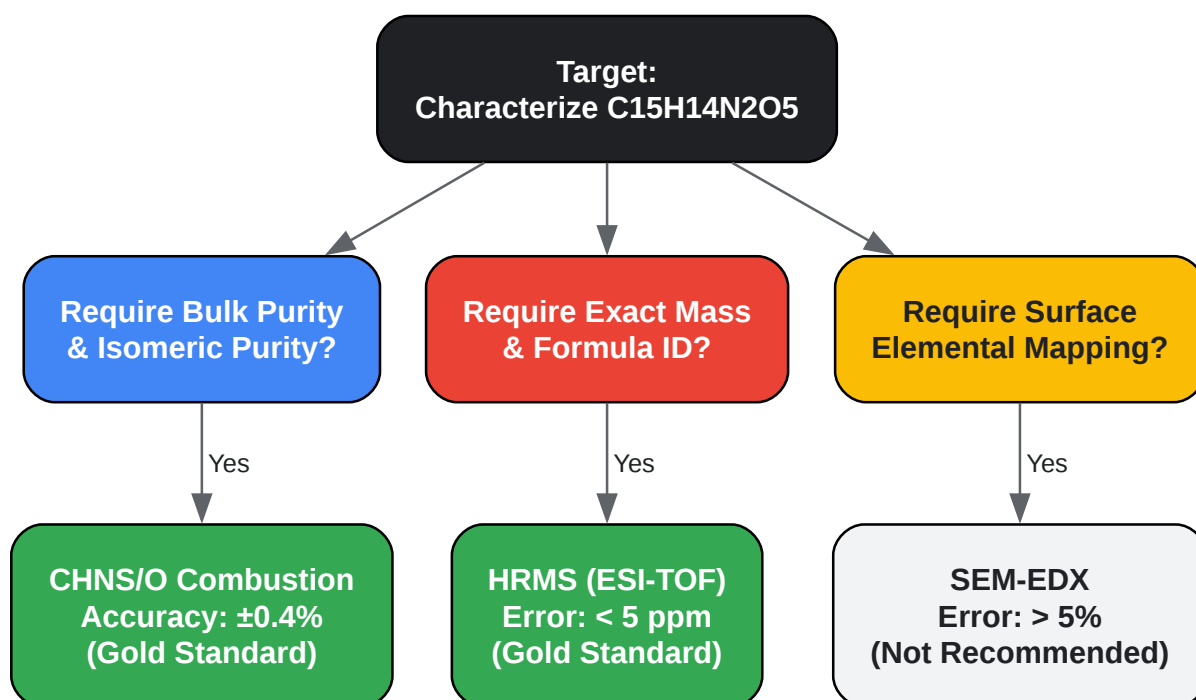
## Theoretical Baseline for C<sub>15</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub>

Before any empirical testing can be validated, the theoretical mass fractions must be established. For a compound with the molecular formula C<sub>15</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub> (Molar Mass: 302.286 g/mol), the precise elemental breakdown is calculated as follows:

- Carbon (C):  $(15 \times 12.011) / 302.286 = 59.60\%$
- Hydrogen (H):  $(14 \times 1.008) / 302.286 = 4.67\%$
- Nitrogen (N):  $(2 \times 14.007) / 302.286 = 9.27\%$
- Oxygen (O):  $(5 \times 15.999) / 302.286 = 26.46\%$

## Technology Comparison: Selecting the Right Analytical Tool

A common pitfall in material characterization is selecting an inappropriate analytical tool for organic elemental analysis. The decision matrix below outlines the optimal pathways based on analytical goals.



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Caption: Decision logic for selecting the appropriate elemental analysis method for C15H14N2O5.

- **Combustion Analysis (CHNS/O):** This is the gold standard for determining macroscopic bulk purity. Major chemistry journals mandate that experimental CHN values fall within  $\pm 0.4\%$  of theoretical values to confirm  $>95\%$  analytical purity[2][3]. Unlike mass spectrometry, CHNS/O detects inorganic salts or retained solvents that artificially inflate sample weight.
- **High-Resolution Mass Spectrometry (HRMS):** Essential for exact mass determination. Modern Orbitrap or Time-of-Flight (TOF) instruments achieve mass accuracies of  $<5$  parts per million (ppm), which is required to distinguish isobaric compounds and confirm the molecular formula[4][5]. However, it is not a quantitative purity assay due to varying ionization efficiencies.
- **Energy Dispersive X-ray Spectroscopy (SEM-EDX):** Highly discouraged for small organic molecules. EDX struggles with low-Z elements (C, N, O) due to low X-ray yield and high background noise, resulting in unacceptable error margins.

## Experimental Data & Performance Metrics

The following tables summarize the comparative performance of these techniques when analyzing a synthesized batch of C<sub>15</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub>.

Table 1: Technology Performance Comparison for Organic Analysis

Analytical Method	Primary Output	Accuracy / Error Margin	Suitability for Organics	Regulatory Status
CHNS/O Combustion	Bulk %C, %H, %N, %O	$\pm 0.4\%$ Absolute	Excellent	Gold Standard for Purity
HRMS (ESI-TOF)	Exact Mass (m/z)	$< 5$ ppm	Excellent	Gold Standard for Formula ID
SEM-EDX	Surface Elemental %	$\pm 2\%$ to $>5\%$	Poor (Fails on low-Z elements)	Not Accepted for Organics

Table 2: CHNS/O Experimental vs. Theoretical Values (C<sub>15</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub>)

Element	Theoretical (%)	Experimental (%)	Absolute Difference	Pass/Fail (±0.4% limit)
Carbon (C)	59.60	59.45	0.15	Pass
Hydrogen (H)	4.67	4.72	0.05	Pass
Nitrogen (N)	9.27	9.18	0.09	Pass
Oxygen (O)	26.46	26.65	0.19	Pass

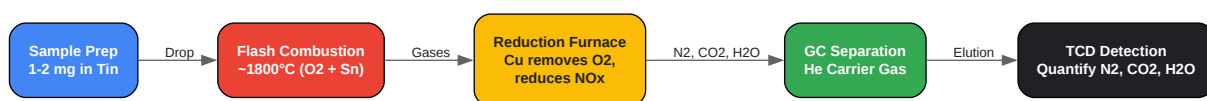
Data Interpretation: The experimental values fall well within the rigorous  $\pm 0.4\%$  threshold, successfully validating the bulk purity of the C<sub>15</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub> sample[3].

## Self-Validating Experimental Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. Internal checks and specific physical mechanisms are embedded to guarantee the reliability of the output.

### Protocol A: CHNS/O Flash Combustion Analysis

This protocol utilizes a flash combustion elemental analyzer equipped with a Thermal Conductivity Detector (TCD)[6].



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Caption: Step-by-step workflow of CHNS/O flash combustion and gas chromatography separation.

- System Purge & Blank Baseline: Run 3 to 5 empty tin capsules through the system.
  - Causality: This verifies that the helium carrier gas and the autosampler mechanism are completely free from atmospheric N<sub>2</sub> and CO<sub>2</sub> contamination, establishing a true, self-validated zero baseline.

- **K-Factor Calibration:** Analyze a certified reference material (e.g., Acetanilide, C=71.09%, N=10.36%) at varying weights (0.5 to 2.0 mg)[6].
  - **Causality:** This generates a linear calibration curve, dynamically compensating for day-to-day variations in TCD sensitivity and environmental factors.
- **Sample Combustion:** Weigh exactly 1.5 mg of C<sub>15</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub> into a tin capsule. Drop the capsule into the combustion reactor (maintained at ~1000°C) synchronized with a pure oxygen pulse.
  - **Causality:** The oxidation of the tin capsule is highly exothermic, temporarily driving the local micro-environment temperature up to ~1800°C. This extreme heat ensures the complete combustion of refractory carbon into CO<sub>2</sub>, preventing artificially low carbon readings.
- **Reduction & Separation:** Pass the resulting combustion gases over a copper wire matrix at 600°C.
  - **Causality:** Copper acts as a dual-purpose scavenger; it removes any excess O<sub>2</sub> that would damage the GC column and quantitatively reduces varied nitrogen oxides (NO<sub>x</sub>) into uniform N<sub>2</sub> gas. The gases (N<sub>2</sub>, CO<sub>2</sub>, H<sub>2</sub>O) are then separated on a GC column and quantified via TCD.

## Protocol B: HRMS Exact Mass Determination

While CHNS/O proves bulk purity, HRMS proves the exact molecular identity.

- **Instrument Calibration:** Calibrate the ESI-TOF or Orbitrap mass spectrometer using a standard tuning mix to achieve a baseline mass accuracy of <2 ppm.
- **Sample Infusion with Internal Lock Mass:** Dissolve C<sub>15</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub> in LC-MS grade Methanol. Co-infuse an internal lock mass standard (e.g., Leucine Enkephalin) during the run.
  - **Causality:** The lock mass provides a continuous, known reference peak during data acquisition. The software dynamically corrects the mass axis against this peak in real-time, eliminating errors from thermal drift and ensuring sub-5 ppm accuracy[7].

- Isotopic Pattern Verification: Compare the experimental M+1 (<sup>13</sup>C) and M+2 (<sup>18</sup>O) peak intensities against the theoretical distribution for C<sub>15</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub>.
  - Causality: Even with <5 ppm accuracy, multiple empirical formulas can theoretically match a given mass at higher molecular weights. Isotopic pattern matching acts as an orthogonal, self-validating filter to definitively lock in the specific elemental composition[4][8].

## References

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